

Introduction: Distinguishing High Molecular Weight Phthalates

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Compound of Interest

Compound Name: *Diisoheptyl phthalate*

CAS No.: 90937-19-2

Cat. No.: B1146770

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Phthalates are a class of chemicals primarily used as plasticizers to impart flexibility and durability to polyvinyl chloride (PVC) and other polymers.[1] Concerns over the endocrine-disrupting properties of some low molecular weight phthalates have led to increased scrutiny of the entire class and a shift towards higher molecular weight alternatives.[2] **Diisoheptyl phthalate** (DIHP) and Diisononyl phthalate (DINP) are two such compounds, often grouped together but possessing distinct chemical properties that translate into significant differences in their biological activity and performance characteristics.

DIHP, a C7-branched alkyl phthalate, is categorized as a 'transitional' phthalate, situated between the lower and higher molecular weight compounds.[3][4] DINP, a C9-rich branched alkyl phthalate, is a quintessential high molecular weight phthalate (HMWP) valued in applications demanding high permanence and durability.[5][6] This guide will dissect the toxicological profiles of these two plasticizers, with a focus on their endocrine-disrupting potential, and provide the experimental context necessary for a thorough comparative evaluation.

Physicochemical and Performance Characteristics

The difference in the alkyl chain length between DIHP and DINP is the primary determinant of their physical properties and, consequently, their performance as plasticizers. Longer alkyl chains, as in DINP, generally lead to lower volatility, reduced migration from the polymer matrix, and improved thermal stability.

Property	Diisooheptyl Phthalate (DIHP)	Diisononyl Phthalate (DINP)
CAS Number	71888-89-6[4]	28553-12-0 / 68515-48-0[7]
Chemical Formula	C ₂₂ H ₃₄ O ₄ [8]	C ₂₆ H ₄₂ O ₄ [9]
Molar Mass	~362.5 g/mol [8]	~418.6 g/mol
Primary Use	PVC plasticizer, screen printing inks[3]	General-purpose PVC plasticizer[10]
Key Performance Traits	Strongly solvating, fast-fusing[4]	Low volatility, high permanence, durable[5][6]
Common Applications	Vinyl flooring, tile, carpet backing[4]	Wire/cable insulation, automotive interiors, flooring, roofing[5][6]

As a plasticizer, DINP's higher molecular weight provides superior permanence, making it a preferred choice for long-service-life products like automotive interiors and wire insulation where plasticizer migration must be minimized.[5] DIHP, while an effective plasticizer, is considered a transitional phthalate and its properties lie between those of lower and higher molecular weight esters.[4][11]

Comparative Toxicological Analysis

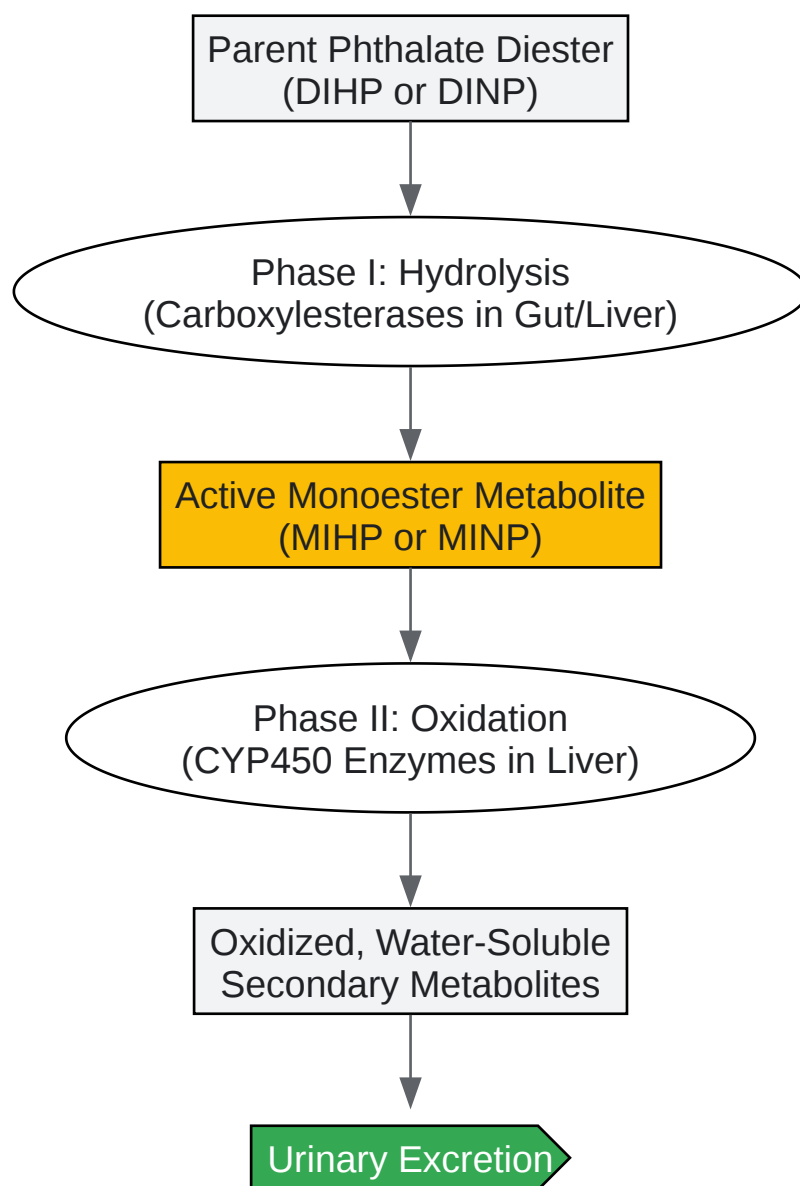
The primary toxicological concern for many phthalates is their potential to act as endocrine disruptors, specifically by exerting anti-androgenic effects that can interfere with the development of the male reproductive system.[2][12] This section compares the metabolic fate and toxicological endpoints of DIHP and DINP.

Metabolic Pathways

Upon ingestion, phthalate diesters are not biologically active themselves but must be metabolized to their respective monoesters, which are the primary toxicants.^{[1][3]} This initial hydrolysis is a critical activation step.

The metabolic activation for both DIHP and DINP follows a conserved two-phase process:^{[1][10]}

- Phase I (Hydrolysis): Carboxylesterases, primarily in the gut and liver, hydrolyze one of the ester bonds, converting the parent diester (e.g., DIHP) into its corresponding monoester (mono-isoheptyl phthalate, MIHP) and an alcohol.^[1] This monoester is the primary biologically active metabolite.
- Phase II (Oxidation): The alkyl side chain of the monoester undergoes further oxidation by cytochrome P450 enzymes, primarily in the liver. This adds polar groups (e.g., hydroxyl, carboxyl), creating more water-soluble secondary metabolites that can be readily excreted in the urine.^[10]



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Caption: Generalized metabolic pathway of DIHP and DINP.

Endocrine Disruption and Reproductive Toxicity

The most significant distinction between DIHP and DINP lies in their potency as anti-androgenic agents. Experimental data from rodent studies, which are foundational for regulatory risk assessment, consistently demonstrate a higher potency for DIHP compared to DINP.

A key comparative study administered nine different phthalates to pregnant rats during the critical window for male reproductive development (gestational days 14-18) and measured the impact on fetal testicular testosterone production. The results showed that DIHP decreased testosterone production with a potency similar to the well-characterized anti-androgenic phthalate DEHP. In contrast, DINP was found to be approximately 2.3-fold less potent than DIHP and DEHP in this assay.[13]

These findings are corroborated by multi-generational and developmental toxicity studies. Exposure to both compounds can induce "phthalate syndrome" in male offspring, a constellation of reproductive malformations including reduced anogenital distance (AGD), retained nipples/areolae, and testicular abnormalities.[13][14][15] However, the doses required to elicit these effects are substantially different.

Table 2: Comparative Toxicological Endpoints

Endpoint	Diisoheptyl Phthalate (DIHP)	Diisononyl Phthalate (DINP)	Potency Comparison
Fetal Testis Testosterone Production	Potency similar to DEHP[13]	~2.3-fold less potent than DEHP/DIHP[13]	DIHP > DINP
Developmental Toxicity NOAEL (Rat)	300 mg/kg/day[15]	-	-
Developmental Toxicity LOAEL (Rat)	750 mg/kg/day (resorptions, fetal malformations)[15]	~1000 mg/kg (fetal effects)[13]	DIHP is toxic at lower doses
Two-Generation Repro. NOEL (Rat)	64-168 mg/kg/day[15]	-	-
Two-Generation Repro. LOAEL (Rat)	~280 mg/kg/day (4500 ppm; reduced F2 AGD)[15]	-	-
Chronic Toxicity NOAEL (Rat)	-	276 mg/kg (testicular toxicity)[13]	-
Male Reproductive Effects	Reduced AGD, increased nipples, testicular abnormalities, reduced sperm count & fertility at high doses[15]	Increased nipple retention, reduced AGD, reduced sperm motility[13][14]	Similar spectrum of effects, but DIHP is more potent

NOAEL: No Observed Adverse Effect Level; LOAEL: Lowest Observed Adverse Effect Level.

The evidence strongly indicates that while both phthalates can disrupt male reproductive development, DIHP is a significantly more potent anti-androgen than DINP.

Other Toxicities

Both DIHP and DINP have been associated with effects on the liver in rodent studies, a common finding for many phthalates.[3][10] For DIHP, reproductive toxicity studies noted liver effects, namely hepatocyte enlargement.[3] DINP exposure has been linked to the depletion of hepatic antioxidants and hepatotoxicity.[10]

Key Experimental Protocols

To provide a practical framework for researchers, this section details a standardized protocol for assessing anti-androgenic activity in vivo and an in vitro method for screening endocrine activity.

Protocol: In Vivo Assessment of Anti-Androgenic Activity in Rats

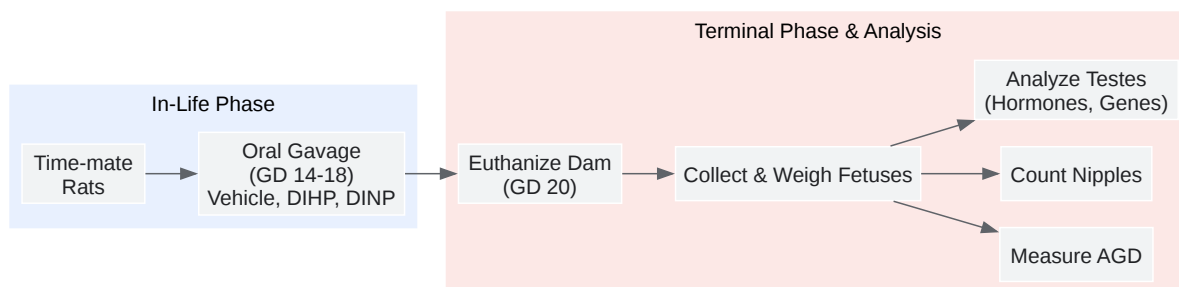
This protocol is designed to assess the effects of a test substance on fetal androgen-dependent development, based on methodologies used in foundational phthalate toxicology studies.

Objective: To determine the potential of a test article (e.g., DIHP, DINP) to induce anti-androgenic effects in male offspring after in utero exposure during the critical window of sexual differentiation.

Methodology:

- **Animal Model:** Time-mated pregnant Sprague-Dawley or Wistar rats (n=8-10 per group).
- **Dose Selection & Administration:**
 - **Rationale:** Doses should be selected to bracket a range from a potential no-effect level to a level expected to produce toxicity, based on prior range-finding studies. For comparing DIHP and DINP, doses such as 0, 100, 300, and 750 mg/kg/day would be appropriate.
 - **Procedure:** Administer the test article or vehicle control (e.g., corn oil) daily by oral gavage from Gestational Day (GD) 14 to 18. This window is the critical period for the development of many androgen-dependent tissues in the male rat fetus.
- **Terminal Procedures:**

- On GD 20, euthanize the dams.
- Collect fetuses and determine the number of live/dead fetuses and resorptions.
- Record fetal weight and sex.
- Endpoint Analysis (Male Fetuses):
 - Anogenital Distance (AGD): Measure the distance from the genital papilla to the anal opening using a calibrated microscope or calipers. A reduction in AGD is a sensitive indicator of anti-androgenic action.
 - Nipple/Areolae Retention: Examine the thoracic and abdominal regions for the presence of nipples, which are normally absent in males. Their presence is a hallmark of feminization due to androgen insufficiency.
 - Testicular Testosterone Production (Optional but Recommended): Excise fetal testes, incubate them ex vivo with and without a stimulant (e.g., hCG), and measure testosterone in the media via immunoassay. This provides a direct mechanistic link to anti-androgenic activity.
 - Gene Expression Analysis: Analyze fetal testis tissue for changes in the expression of genes involved in steroidogenesis (e.g., StAR, Cyp11a1, Cyp17a1).
- Data Analysis: Analyze data using appropriate statistical methods (e.g., ANOVA followed by post-hoc tests) to compare treated groups to the vehicle control. The litter should be considered the statistical unit to avoid inflation of n.



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Caption: Experimental workflow for in vivo anti-androgenicity assessment.

Protocol: In Vitro H295R Steroidogenesis Assay

The H295R human adrenocortical carcinoma cell line is a validated in vitro model for screening chemicals for their potential to interfere with steroid hormone production.

Objective: To assess the direct effects of DIHP and DINP on the production of testosterone and estradiol.

Methodology:

- **Cell Culture:** Culture H295R cells under standard conditions until they reach 80-90% confluency in multi-well plates.
- **Exposure:** Replace the culture medium with fresh medium containing the test compound (DIHP or DINP) at various concentrations and a vehicle control. Include a positive control (e.g., forskolin to stimulate production) and a negative control/inhibitor (e.g., prochloraz).
- **Incubation:** Incubate the cells for 48 hours.
- **Hormone Quantification:** Collect the culture medium and quantify the concentrations of testosterone and estradiol using validated methods such as ELISA or LC-MS/MS.

- **Viability Assay:** Perform a cell viability assay (e.g., MTT, MTS) on the cells to ensure that observed changes in hormone levels are not due to cytotoxicity.
- **Data Analysis:** Normalize hormone concentrations to a measure of cell number or protein content. Compare treated wells to vehicle controls to determine if the test compound significantly alters hormone production.

Conclusion and Scientific Perspective

The comparative analysis of **diisoheptyl phthalate** and diisononyl phthalate reveals critical differences in their toxicological profiles, primarily driven by their anti-androgenic potency.

- DIHP exhibits a reproductive and developmental toxicity profile that is qualitatively similar to more potent regulated phthalates like DEHP. Its classification as a 'transitional' phthalate is reflected in its biological activity, which is more potent than that of higher molecular weight phthalates.^[3]^[13]
- DINP, as a higher molecular weight phthalate, demonstrates significantly lower anti-androgenic potency. While not devoid of biological activity, the doses required to elicit adverse reproductive effects are substantially higher than for DIHP.^[13]^[14]

For researchers, scientists, and drug development professionals, this distinction is paramount. When selecting polymers and plasticizers for applications such as medical devices, laboratory consumables, or drug delivery systems, a blanket approach to "phthalates" is scientifically unsound. The data supports a risk assessment framework where DINP represents a lower hazard concerning anti-androgenicity compared to DIHP. This guide underscores the necessity of consulting compound-specific data to make informed decisions that ensure both product performance and biological safety.

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